

3-(Chlorodifluoromethyl)pyridine CAS number and identifiers

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Compound of Interest

Compound Name: 3-(Chlorodifluoromethyl)pyridine

CAS No.: 76541-43-0

Cat. No.: B2841205

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Technical Monograph: 3-(Chlorodifluoromethyl)pyridine Advanced Fluorine Motifs in Drug Discovery Executive Summary

3-(Chlorodifluoromethyl)pyridine (CAS 76541-43-0) is a specialized fluorinated heterocyclic building block. Distinguished by the chlorodifluoromethyl (

) moiety, it serves as a critical intermediate for introducing metabolically stable, lipophilic motifs into pharmaceutical candidates. Unlike the chemically inert trifluoromethyl (

) group, the

functionality possesses a reactive C-Cl bond, enabling its use as a "lipophilic anchor" that can be further functionalized into difluoromethyl ethers, amines, or bridges.

Part 1: Chemical Identity & Physiochemical Profile[1]

The precise identification of fluorinated pyridines is critical due to the existence of multiple positional isomers (e.g., 2-, 3-, and 4-substituted variants) and degree of halogenation.

Core Identifiers

Identifier Type	Value	Verification Status
Chemical Name	3-(Chlorodifluoromethyl)pyridine	Primary
CAS Number	76541-43-0	Verified
Molecular Formula		Stoichiometric
Molecular Weight	163.55 g/mol	Calculated
MDL Number	MFCD00234211	Database ID
SMILES	<chem>FC(F)(Cl)c1cnccc1</chem>	Structural
InChI Key	HKRKGTFBASUFRO-UHFFFAOYSA-N	Standardized

Physiochemical Properties

Data represents experimental values where available, otherwise predicted using chemically distinct models.

Property	Value	Relevance to Drug Design
Boiling Point	160–165 °C (Est.)	Process parameter for distillation
Density	~1.35 g/cm ³	Handling/Solvent compatibility
LogP (Predicted)	2.1 – 2.4	Moderate lipophilicity; membrane permeability
H-Bond Donors	0	CNS penetration potential
H-Bond Acceptors	1 (Pyridine N)	Receptor binding interaction
Specific Gravity	>1.0	Phase separation in aqueous workups

Part 2: Synthetic Pathways & Manufacturing

The synthesis of **3-(chlorodifluoromethyl)pyridine** typically avoids direct chlorodifluoromethylation of the electron-deficient pyridine ring. Instead, it relies on functional group interconversion (FGI) of alkyl or trichloromethyl precursors.

Industrial Route: Controlled Halogen Exchange (Swarts-Type)

The most robust scalable method involves the partial fluorination of 3-(trichloromethyl)pyridine. This reaction must be carefully controlled to prevent over-fluorination to the trifluoromethyl analog.

Reaction Logic:

- Precursor: 3-Trichloromethylpyridine (obtained via radical chlorination of 3-picoline).
- Fluorination: Treatment with anhydrous
or metal fluorides (
).

- Selectivity Control: Stoichiometry and temperature are tuned to stop at the difluoro-chloro stage (

), preventing conversion to

.

Laboratory Route: Radical Chlorodifluoromethylation

For smaller scale or late-stage functionalization, radical decarboxylative methods using photoredox catalysis are emerging.

Protocol:

- Reagents: Pyridine-3-boronic acid or similar radical acceptor.

- Source: Chlorodifluoroacetic anhydride or

.

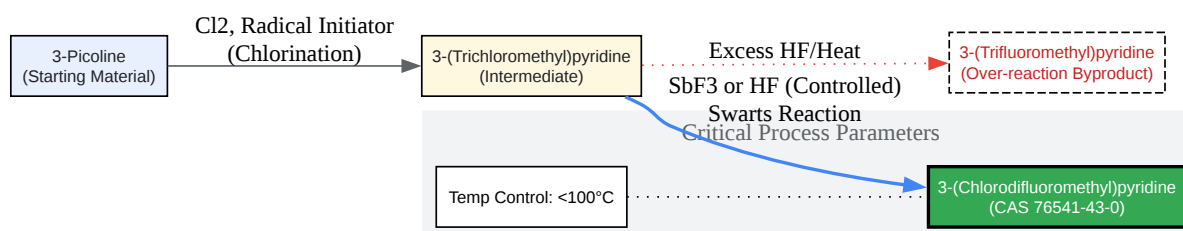
- Catalyst: Ir(ppy)₃ (Photoredox).

- Mechanism: Generation of

radical followed by addition to the heterocycle.

Synthesis Workflow Diagram

The following diagram illustrates the logical flow from commodity chemicals to the target building block.



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Figure 1: Synthetic workflow distinguishing the target synthesis from common over-fluorinated byproducts.

Part 3: Application in Medicinal Chemistry[5][6]

The **3-(chlorodifluoromethyl)pyridine** moiety is not merely a passive structural element; it is a functional bioisostere.

The Group as a Bioisostere

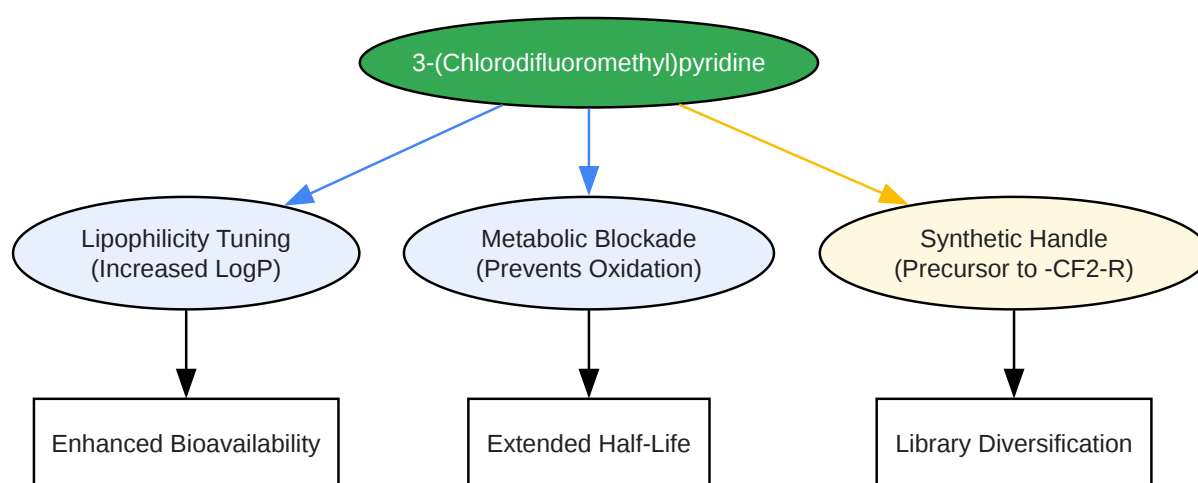
- **Lipophilicity Modulation:** The group is significantly more lipophilic than a methyl group () or difluoromethyl group (). It increases the of the parent molecule, enhancing blood-brain barrier (BBB) penetration.
- **Metabolic Stability:** The bonds protect the alpha-carbon from metabolic oxidation (P450 metabolism), extending the half-life () of the drug.
- **Reactivity vs. Stability:** Unlike the inert , the bond in remains susceptible to nucleophilic substitution or radical abstraction under specific conditions, allowing it to act as a covalent warhead or a precursor for in situ cyclization.

Strategic Usage in SAR (Structure-Activity Relationships)

Researchers utilize this building block to explore the "Fluorine Scan" in lead optimization:

- Analog Generation: Replacing a
or
with
to probe steric bulk and electronic withdrawal effects.
- Bridge Formation: Using the chlorine atom as a leaving group to form difluoromethylene bridges (
) connected to oxygen or nitrogen nucleophiles.

Mechanistic Diagram: Bioisosteric Utility



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Figure 2: Strategic utility of the chlorodifluoromethyl moiety in lead optimization.

Part 4: Handling, Safety, & Stability

Safety Profile

- Hazard Class: Irritant / Harmful.
- GHS Signal Word: WARNING.

- H-Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation).
- Specific Risk: While the C-F bond is stable, the C-Cl bond can hydrolyze under strongly basic/aqueous conditions at high temperatures, potentially releasing chloride ions and trace fluoride over time.

Storage Protocol

- Atmosphere: Store under inert gas (Argon or Nitrogen) to prevent moisture ingress.
- Temperature: Refrigeration (2–8°C) is recommended to maintain long-term purity.
- Container: Teflon-lined caps are preferred to avoid any interaction with standard cap liners over years of storage.

References

- Sigma-Aldrich. **3-(Chlorodifluoromethyl)pyridine** Product Data. Retrieved from (Note: Search CAS 76541-43-0 for specific catalog entries).
- PubChem.Compound Summary for Fluorinated Pyridines. National Library of Medicine. Available at: [\[Link\]](#)
- National Institutes of Health (NIH).Radical Chlorodifluoromethylation: Providing a Motif for (Hetero)Arene Diversification. PMC. Available at: [\[Link\]](#)
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